

Application Notes and Protocols for Functional Assays of BMY 7378 Activity

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Compound of Interest

Compound Name: *BMY 7378 free base*

CAS No.: *21102-94-3*

Cat. No.: *B1196413*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BMY 7378 is a well-characterized pharmacological tool with a dual mechanism of action, acting as a potent and selective α 1D-adrenergic receptor antagonist and a partial agonist at the serotonin 5-HT1A receptor.^{[1][2][3]} This unique profile makes it a valuable compound for dissecting the physiological and pathological roles of these two distinct receptor systems. These application notes provide detailed protocols for key functional assays to characterize the activity of BMY 7378, enabling researchers to robustly assess its potency, efficacy, and selectivity in various experimental settings.

Data Presentation

The following tables summarize the quantitative data for BMY 7378's binding affinity and functional potency at its primary targets.

Table 1: BMY 7378 Binding Affinity (K_i/pK_i values)

Receptor Subtype	Species/Tissue	Radioligand	Ki (nM)	pKi	Reference(s)
α 1D-Adrenergic	Rat (cloned)	[125I]HEAT	2	8.7	[2][4]
α 1D-Adrenergic	Human (homologue)	[125I]HEAT	-	9.4 $\pm$ 0.05	[5]
α 1D-Adrenergic	Rabbit (ventricular)	[3H]Prazosin	-	7.53 $\pm$ 0.09	[6]
α 1A-Adrenergic	Rat (cloned)	[125I]HEAT	800	6.1	[2][4]
α 1B-Adrenergic	Hamster (cloned)	[125I]HEAT	600	6.2	[2][4]
α 2C-Adrenergic	-	-	-	6.54	[7][8][9]
5-HT1A	-	-	-	8.3	[7][8][9][10]

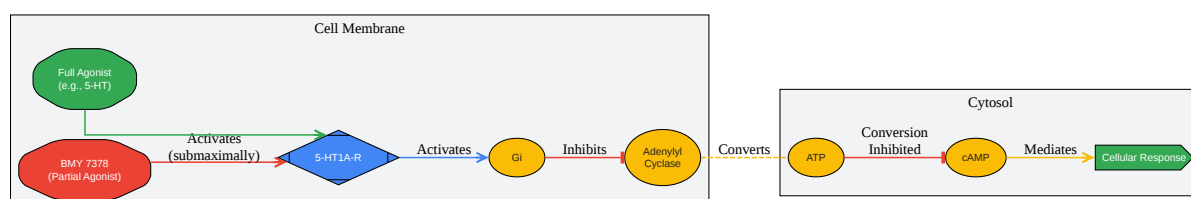
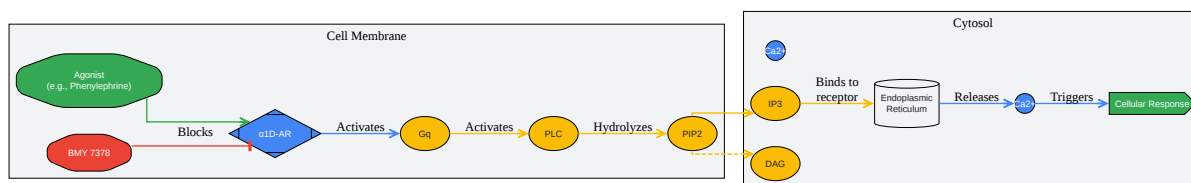
Table 2: BMY 7378 Functional Activity (pA2/IC50 values)

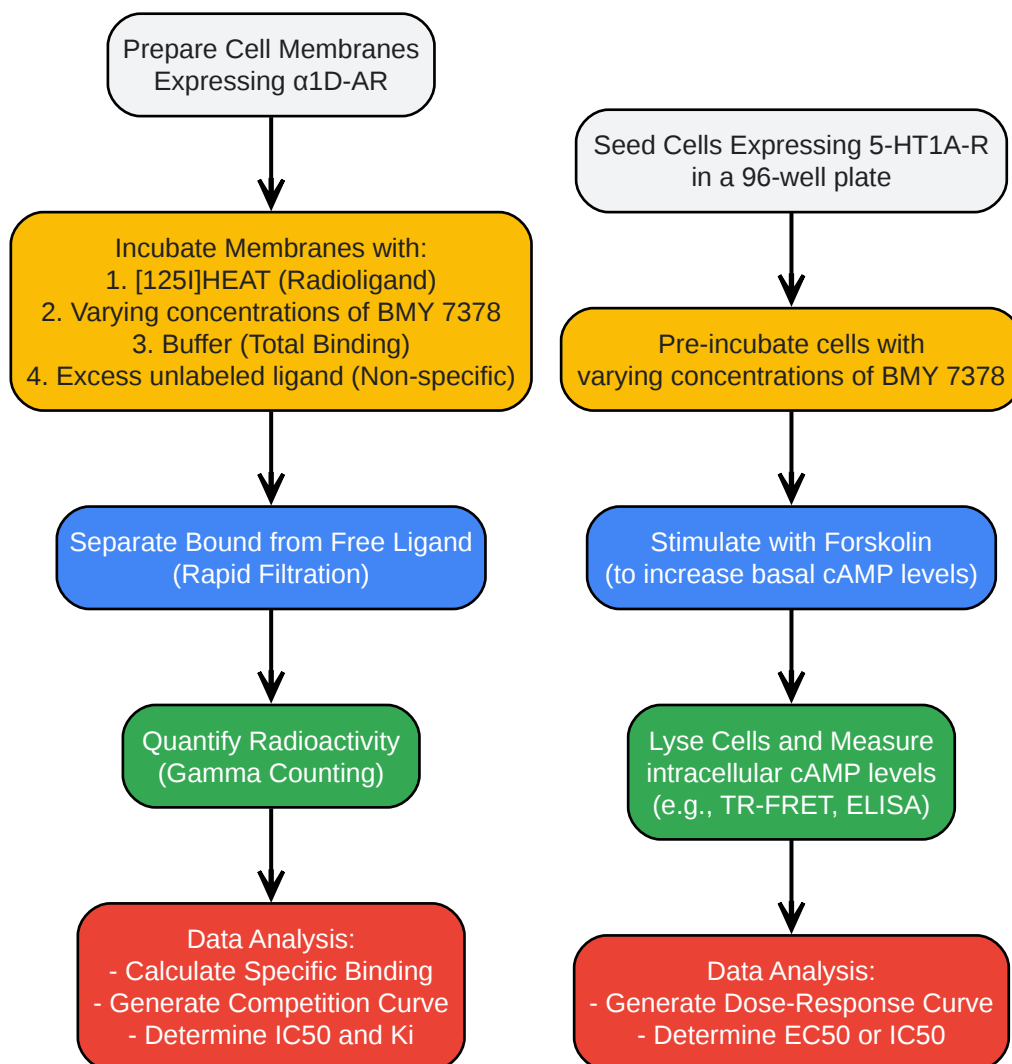
Assay Type	Receptor/Tissue	Parameter	Value	Reference(s)
Antagonism	Rat Aorta (α 1-adrenoceptor)	pA2	8.9 $\pm$ 0.1	[5]
Antagonism	Rabbit Ventricular Muscle	pA2	7.17 $\pm$ 0.09	[6]
Partial Agonism	5-HT1A Receptor	IC50 (cAMP inhibition)	0.8 nM	[11]
ACE Inhibition	-	IC50	136 μ M	[1]

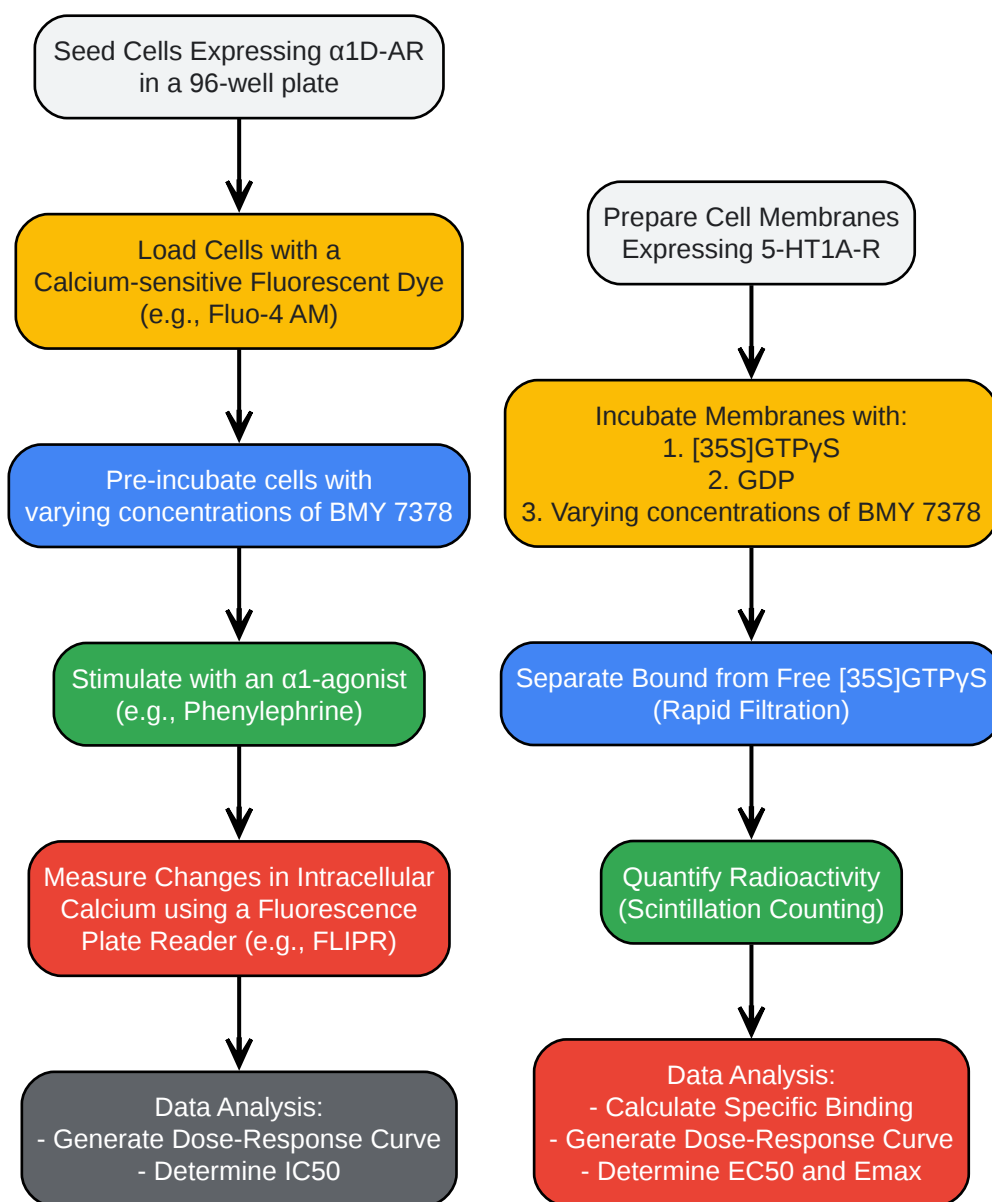
Signaling Pathways and Experimental Workflows

α 1D-Adrenergic Receptor Antagonism Signaling Pathway

The α 1D-adrenergic receptor is a Gq-coupled G protein-coupled receptor (GPCR). Its activation by an agonist like phenylephrine leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca^{2+}), leading to various cellular responses. BMY 7378 acts as an antagonist, blocking the binding of agonists and preventing this signaling cascade.







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